

An In-depth Technical Guide to 4-Methylpyridine: Molecular Characteristics

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methylpyridine

Cat. No.: B042270

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This guide provides a detailed overview of the fundamental molecular properties of **4-Methylpyridine**, a heterocyclic organic compound of significant interest in the synthesis of pharmaceuticals and other specialty chemicals. The information is tailored for researchers, scientists, and professionals in drug development, with a focus on core molecular data and logical relationships.

Core Molecular Data

4-Methylpyridine, also known as γ -picoline, is a derivative of pyridine with a methyl group substituted at the fourth position of the ring. Its fundamental molecular properties are summarized below.

Property	Value
Chemical Formula	C_6H_7N [1] [2] [3] [4]
Molar Mass	93.13 g/mol [4] [5] [6]
IUPAC Name	4-methylpyridine [3]
Common Synonyms	4-Picoline, γ -Picoline [3] [4]
CAS Registry Number	108-89-4 [3]

Experimental Protocols

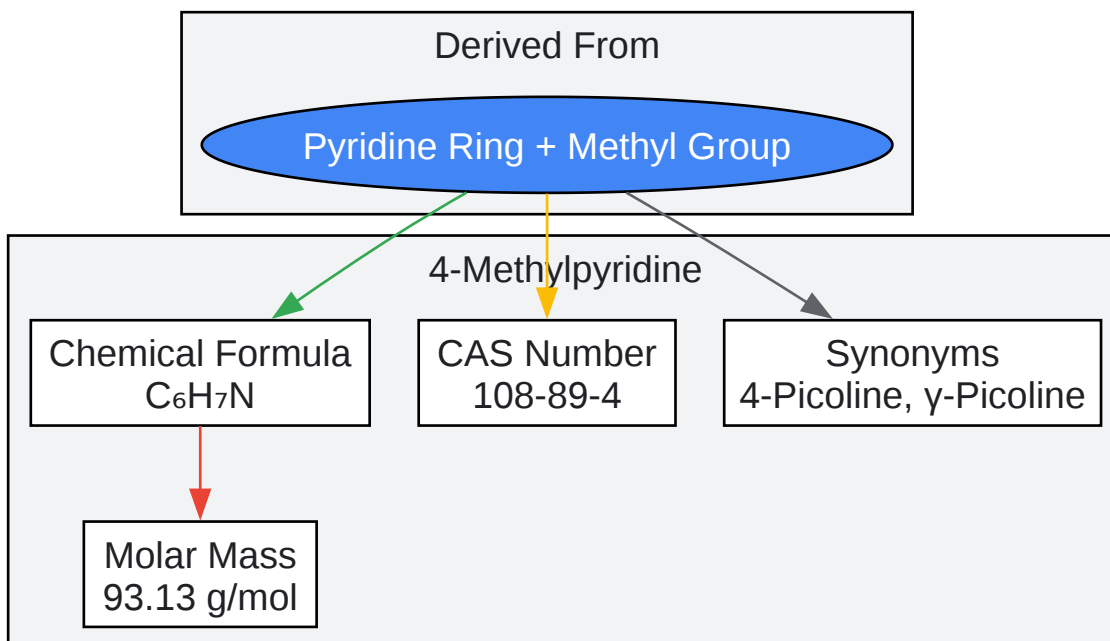
The determination of the molecular weight and formula of a well-characterized compound like **4-Methylpyridine** relies on standard, universally accepted analytical techniques.

Molecular Formula Determination: The elemental composition (C, H, N) is confirmed through combustion analysis. This decades-old, highly reliable method involves combusting a sample in an excess of oxygen and quantifying the resulting combustion products (CO₂, H₂O, and N₂), from which the empirical formula is derived.

Molecular Weight Determination: Mass spectrometry is the primary method for determining the precise molecular weight of a compound. In this technique, the molecule is ionized, and the mass-to-charge ratio (m/z) of the resulting ion is measured. High-resolution mass spectrometry can provide a highly accurate monoisotopic mass that further confirms the elemental composition. The average molecular weight, or molar mass, is calculated from the chemical formula using standard atomic weights.^{[2][3]}

Key Identifiers and Properties

The following diagram illustrates the logical relationship between the core identifiers and fundamental properties of **4-Methylpyridine**.



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- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Methylpyridine: Molecular Characteristics]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042270#4-methylpyridine-molecular-weight-and-formula]

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